

# CAS number and molecular weight of 4-Iodo-1-naphthaldehyde

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## Compound of Interest

Compound Name: 4-Iodo-1-naphthaldehyde

Cat. No.: B15501176

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## An In-Depth Technical Guide to 4-Iodo-1-naphthaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **4-Iodo-1-naphthaldehyde**, a naphthaldehyde derivative. Due to the limited publicly available research on this specific compound, this guide focuses on its fundamental chemical properties. Information regarding its biological activity and detailed experimental protocols is currently scarce in the scientific literature.

## Core Chemical Properties

The essential chemical identifiers and properties of **4-Iodo-1-naphthaldehyde** are summarized in the table below. This information is critical for researchers working with this compound in a laboratory setting.

Property	Value	Source
CAS Number	1261626-80-5	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> IO	[1][2]
Molecular Weight	282.08 g/mol	[2]

## Experimental Protocols

Currently, detailed experimental protocols for the synthesis, purification, or specific application of **4-iodo-1-naphthaldehyde** are not readily available in peer-reviewed scientific literature. Researchers interested in working with this compound may need to develop their own methodologies based on standard organic chemistry techniques for similar iodinated aromatic aldehydes.

## Biological Activity and Signaling Pathways

As of the latest literature review, there is no specific information available regarding the biological activity or the signaling pathways associated with **4-iodo-1-naphthaldehyde**.

While research on analogous compounds, such as naphthalene-1,4-dione derivatives, has shown potential anticancer activity by disrupting the Warburg effect in cancer cells, it is crucial to note that these findings cannot be directly extrapolated to **4-iodo-1-naphthaldehyde** without specific experimental validation.<sup>[1]</sup> Studies on other naphthaldehyde derivatives have explored their potential in various therapeutic areas, but direct evidence for the biological function of the 4-iodo substituted variant is lacking.

Given the absence of data on its biological interactions, no signaling pathway diagrams can be provided at this time. The creation of such diagrams would be purely speculative and not based on scientific evidence.

## Future Research Directions

The lack of available data highlights an opportunity for further research into the properties and potential applications of **4-iodo-1-naphthaldehyde**. Future studies could focus on:

- **Synthesis and Characterization:** Development and publication of a robust and reproducible synthesis protocol, along with comprehensive characterization of the compound's physicochemical properties.
- **Biological Screening:** A broad-based biological screening to identify any potential therapeutic activities, such as anticancer, antimicrobial, or anti-inflammatory effects.

- Mechanism of Action Studies: If any biological activity is identified, further research into the underlying mechanism of action and the signaling pathways involved would be warranted.

This guide will be updated as more information on **4-Iodo-1-naphthaldehyde** becomes available in the scientific literature.

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## References

- 1. Design, synthesis and biological evaluation of naphthalene-1,4-dione analogues as anticancer agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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